

# what is D149 indoline dye

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## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553625

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An In-depth Technical Guide to D149 Indoline Dye for Researchers and Scientists

## Introduction

D149, a metal-free indoline dye, is a prominent sensitizer in the field of dye-sensitized solar cells (DSSCs).<sup>[1][2]</sup> Its chemical name is 5-[[4-[4-(2,2-diphenylethenyl)phenyl]-1,2,3,3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid.<sup>[3]</sup> Renowned for its high molar extinction coefficient and promising power conversion efficiencies, D149 stands as a significant alternative to traditional ruthenium-based dyes.<sup>[1][2][4]</sup> This guide provides a comprehensive overview of D149, focusing on its physicochemical properties, performance in DSSCs, and detailed experimental protocols relevant to its application.

## Physicochemical Properties

D149 is characterized by a donor- $\pi$ -acceptor (D- $\pi$ -A) structure. The indoline moiety acts as the electron donor, conjugated through a  $\pi$ -bridge to a rhodanine-3-acetic acid acceptor, which also serves as an anchoring group to semiconductor surfaces like TiO<sub>2</sub>.<sup>[2]</sup>

## Photophysical and Electrochemical Data

The photophysical and electrochemical properties of D149 are crucial for its function as a sensitizer. These properties can be influenced by the solvent environment.<sup>[1][5]</sup>

Property	Value	Solvent/Conditions	Reference
Absorption Maximum ( $\lambda_{\text{max}}$ )	525-550 nm	Benzene, Acetonitrile, Methanol	[1]
540 nm	---	[4]	
400 nm, 560 nm	---	[6]	
Molar Extinction Coefficient ( $\epsilon$ )	68,700 $\text{M}^{-1}\text{cm}^{-1}$	at 540 nm	
Excited State Lifetime ( $S_1$ )	99 ps	Methanol	[5]
178 ps	Ethanol	[5]	
280 ps	Acetonitrile	[5]	
540 ps	Acetone	[5]	
720 ps	Tetrahydrofuran (THF)	[5]	
800 ps	Chloroform	[5]	
< 120 ps	Adsorbed on a surface	[1][2]	
Excited State Lifetime ( $S_2$ )	Sub-picosecond	---	[5]
Energy Gap ( $E_g$ )	1.8 eV	---	[6]
Dipole Moment	~12.44 D	in water	[7]
HOMO Energy	Must be above the valence band of the semiconductor	---	[8]
LUMO Energy	Must lie above the conduction band of the semiconductor	---	[8]

Note: The Highest Occupied Molecular Orbital (HOMO) is delocalized over the indoline unit, while the Lowest Unoccupied Molecular Orbital (LUMO) is more localized around the cyanoacrylic acid or rhodanine ring(s).[\[2\]](#)

## Performance in Dye-Sensitized Solar Cells (DSSCs)

D149 has demonstrated high power conversion efficiencies (PCE) in DSSCs, reaching up to 9%.[\[1\]](#)[\[2\]](#) Its performance is influenced by factors such as the semiconductor material (e.g., TiO<sub>2</sub>, ZnO), the electrolyte, and the use of co-adsorbents like chenodeoxycholic acid (CDCA) to prevent dye aggregation.[\[1\]](#)[\[9\]](#)[\[10\]](#)

Semiconductor	Electrolyte	Co-adsorbent	J <sub>sc</sub> (mA/cm <sup>2</sup> )	V <sub>oc</sub> (V)	FF	PCE (%)	Reference
TiO <sub>2</sub>	Ionic-liquid based	---	---	---	---	9.03	<a href="#">[8]</a>
TiO <sub>2</sub>	Acetonitrile based	---	---	---	---	6.67	<a href="#">[8]</a>
ZnO	2,2,2-Trifluoroethanol	---	---	---	---	1.662	<a href="#">[9]</a> <a href="#">[11]</a>
TiO <sub>2</sub>	Not specified	Not used	16.3	0.65	0.66	7.0	<a href="#">[10]</a>
TiO <sub>2</sub>	Not specified	CDCA	17.5	0.67	0.66	7.7	<a href="#">[10]</a>

## Experimental Protocols

### D149 Dye Solution Preparation

A standard protocol for preparing a **D149 dye** solution for sensitizing photoanodes involves dissolving the dye in a mixture of solvents.

- Solvent Preparation: Prepare a 1:1 (v/v) mixture of acetonitrile and tert-butanol.
- Dye Dissolution: Dissolve D149 in the solvent mixture to a final concentration of 0.5 mM.[4]

## Photoanode Sensitization

This protocol describes the process of adsorbing the **D149 dye** onto a TiO<sub>2</sub> photoanode.

- Photoanode Preparation: Prepare a mesoporous TiO<sub>2</sub> film on a conductive glass substrate (e.g., FTO glass) using a method like doctor-blading.[2] Sinter the film at high temperatures (e.g., a gradient program reaching 450-500°C) to ensure good particle necking and remove organic binders.
- Cooling: Allow the sintered TiO<sub>2</sub> films to cool to approximately 80-110°C.[4]
- Immersion: Immerse the warm TiO<sub>2</sub> films into the prepared 0.5 mM **D149 dye** solution.[4]
- Sensitization: Leave the films in the dye solution overnight in a dark environment to ensure complete and uniform dye uptake.[4]
- Rinsing: Remove the sensitized photoanodes from the dye solution and rinse them with acetonitrile to remove any non-adsorbed dye molecules.[4]
- Drying: Dry the sensitized photoanodes before cell assembly.[4]

## DSSC Assembly

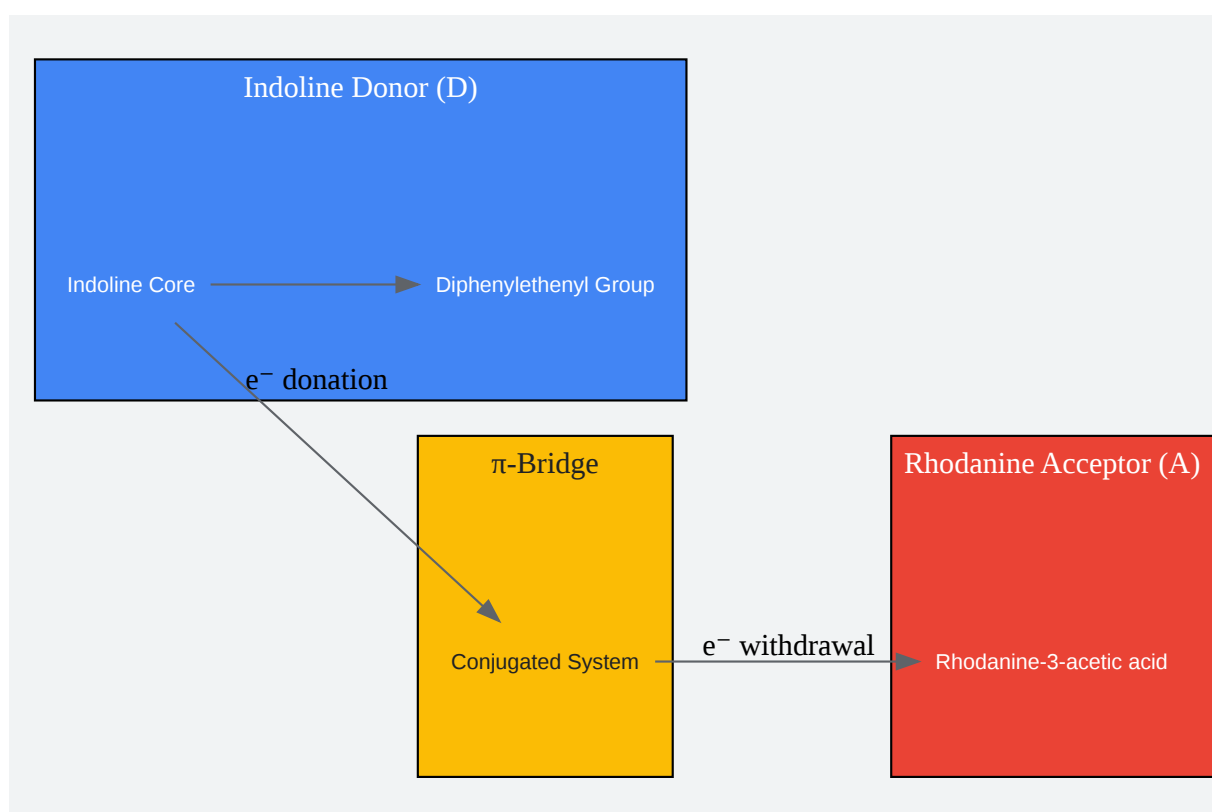
The following steps outline the assembly of a sandwich-type DSSC using a D149-sensitized photoanode.

- Counter Electrode Preparation: Prepare a platinum (Pt) counter electrode by coating a conductive glass substrate with a Pt catalyst solution (e.g., H<sub>2</sub>PtCl<sub>6</sub>) and heating it to 400°C for 20 minutes.[4]
- Assembly: Place a 25 µm thick Surlyn spacer between the D149-sensitized photoanode and the Pt counter electrode to create a sandwich-type cell.[4]
- Sealing: Seal the cell by heating the Surlyn spacer.

- Electrolyte Filling: Introduce the electrolyte (e.g., an iodide/triiodide based electrolyte) into the cell through a pre-drilled hole in the counter electrode via capillary action.[12]
- Sealing the Filling Hole: Seal the hole with a piece of Surlyn backed by a small piece of glass or aluminum foil.[4]

## Visualizations

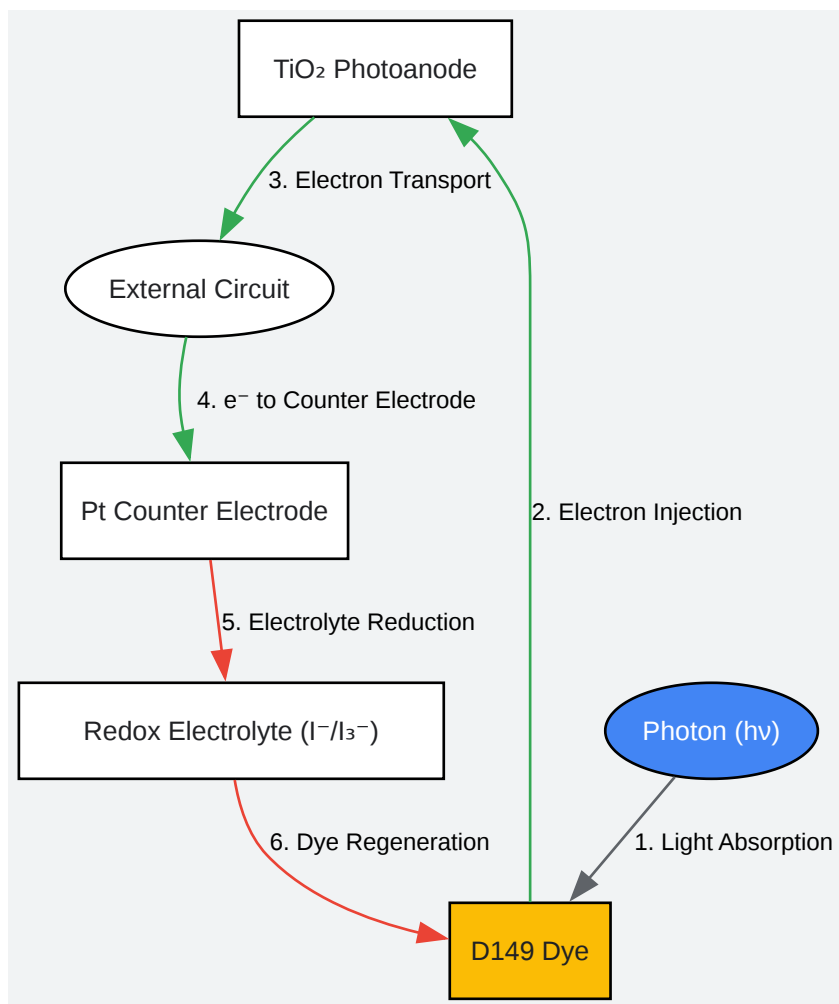
### Molecular Structure of D149

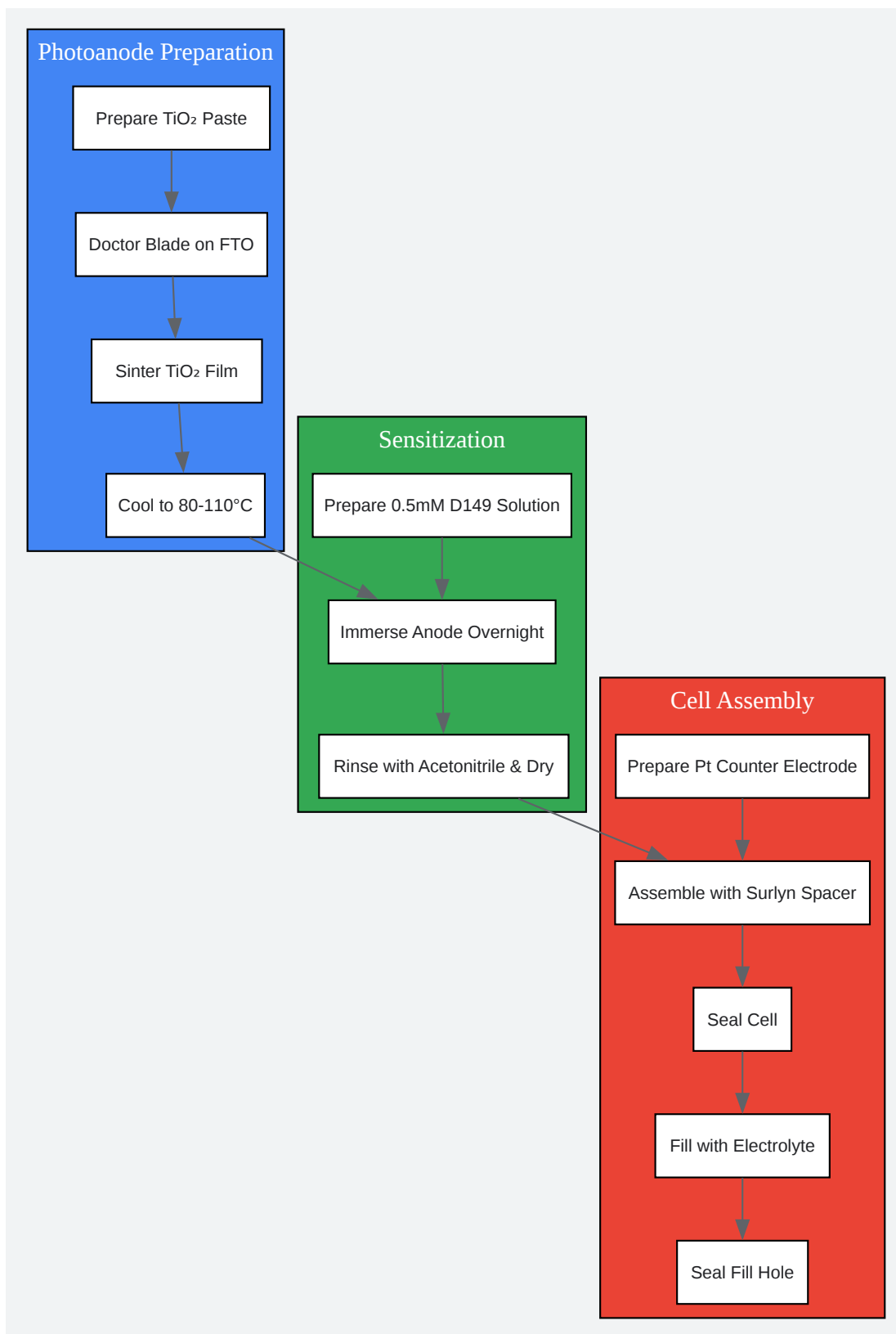


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Caption: D- $\pi$ -A structure of **D149** dye.

### DSSC Working Principle with D149





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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Isomerization and Aggregation of the Solar Cell Dye D149 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 4. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 5. [PDF] Ultrafast photoinduced relaxation dynamics of the indoline dye D149 in organic solvents. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 6. Investigation of Dye Dopant Influence on Electrooptical and Morphology Properties of Polymeric Acceptor Matrix Dedicated for Ternary Organic Solar Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Corrosion Inhibition Potential of Indoline Dyes D149: A DFT and Monte Carlo Simulation Study | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 8. [cdnsiencepub.com](https://cdnsiencepub.com) [[cdnsiencepub.com](https://cdnsiencepub.com)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. Improved performance of D149 dye-sensitized ZnO-based solar cell under solvents activation effect | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 12. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
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